

Technical Support Center: Optimizing Two-Photon Uncaging Efficiency of Nitroindolines

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Compound of Interest

Compound Name: 4-Methyl-7-nitroindoline

CAS No.: 179176-31-9

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Welcome to the technical support center for optimizing two-photon (2P) uncaging of nitroindoline-based compounds. This resource is designed for researchers, scientists, and drug development professionals to provide in-depth troubleshooting guidance and frequently asked questions (FAQs). Our goal is to equip you with the knowledge to overcome common experimental hurdles and maximize the efficiency and reproducibility of your uncaging experiments.

Introduction to Two-Photon Uncaging of Nitroindolines

Two-photon uncaging is a powerful technique that allows for the precise spatiotemporal release of biologically active molecules from inert "caged" precursors.^{[1][2]} The non-linear nature of two-photon excitation, which requires the near-simultaneous absorption of two lower-energy photons, confines the uncaging event to the focal volume of a high-powered pulsed laser.^{[1][3]} ^[4] This provides exceptional three-dimensional resolution, deeper tissue penetration, and reduced phototoxicity compared to conventional one-photon uncaging.^{[4][5]}

Nitroindoline-based cages, such as 4-methoxy-7-nitroindolinyI (MNI) and 4-carboxymethoxy-5,7-dinitroindolinyI (CDNI), are widely used due to their favorable two-photon absorption cross-sections in the near-infrared (NIR) range, typically around 720 nm.^{[6][7][8]} However, achieving optimal and consistent uncaging requires careful consideration of multiple experimental parameters. This guide will address common issues and provide practical solutions.

Troubleshooting Guide

This section is designed to help you diagnose and resolve common problems encountered during two-photon uncaging experiments with nitroindolines.

Issue 1: Low or No Uncaging Efficiency

You observe a weak or absent biological response following laser stimulation, suggesting inefficient release of the active molecule.

Possible Causes & Step-by-Step Solutions:

- **Incorrect Laser Wavelength:**
 - **Explanation:** The two-photon absorption spectrum of a molecule can be complex and may not simply be double the one-photon absorption maximum.^[3] Nitroindoline cages like MNI-Glu and CDNI-Glu have optimal 2P uncaging cross-sections around 720-740 nm.^[1]^[7] Deviating significantly from this range will drastically reduce uncaging efficiency.
 - **Action:** Verify that your Ti:Sapphire laser is tuned to the appropriate wavelength for your specific nitroindoline compound. Consult the manufacturer's data or relevant literature for the optimal 2P uncaging wavelength.
- **Insufficient Laser Power at the Sample:**
 - **Explanation:** Two-photon absorption is a non-linear process that is proportional to the square of the laser intensity.^[4] Insufficient power at the focal plane will result in a dramatic drop in uncaging efficiency. Power losses can occur through the optical path of the microscope.
 - **Action:**

- Measure the laser power directly at the objective's front aperture to determine the actual power being delivered to your sample.
- Systematically increase the laser power in small increments while monitoring for a biological response. Be cautious, as excessive power can lead to photodamage.[9][10]
- For initial experiments with MNI-glutamate, laser powers of 10-50 mW with pulse durations of 0.5-5 ms are often a good starting point for eliciting responses in neuronal preparations.[7][11]
- Suboptimal Pulse Characteristics:
 - Explanation: Femtosecond-pulsed lasers are necessary to achieve the high peak photon flux required for efficient two-photon excitation.[1] Temporal broadening of the laser pulse (dispersion) as it passes through the microscope optics can reduce the peak power and, consequently, the uncaging efficiency.
 - Action:
 - Ensure your microscope is equipped with a pre-chirp unit to compensate for group velocity dispersion (GVD) and maintain the shortest possible pulse duration at the focal plane.
 - If available, use an autocorrelator to measure the pulse width at the sample plane.
- Incorrect Concentration of the Caged Compound:
 - Explanation: The concentration of the caged compound at the target site must be sufficient to produce a biological effect upon release. In tissue preparations, the effective concentration can be lower than the bath-applied concentration due to diffusion barriers. [11]
 - Action:
 - Start with concentrations reported in the literature for similar experimental setups (e.g., 2.5 mM for MNI-glutamate in brain slices).[6]

- If possible, co-apply a fluorescent dye of a similar molecular weight to the caged compound to visualize its distribution within the tissue.[11]

Issue 2: Significant Photodamage or Phototoxicity

You observe morphological changes in your cells (e.g., blebbing), a decline in physiological responses over time, or an increase in background fluorescence, all indicative of photodamage.

Possible Causes & Step-by-Step Solutions:

- Excessive Laser Power or Dwell Time:
 - Explanation: While 2P microscopy generally reduces phototoxicity compared to confocal, high laser intensities confined to a small focal volume can still cause significant damage. [4][5] Photodamage often scales with a higher power of the laser intensity than the two-photon signal itself (approximately $I^{2.5}$ for damage vs. I^2 for signal), meaning that even a small increase in power can lead to a large increase in toxicity.[9]
 - Action:
 - Use the minimum laser power and shortest dwell time necessary to elicit a reliable biological response.
 - Avoid continuous illumination of a single point. Use short, repeated pulses instead.
 - Consider using a Pockels cell for fast and precise control of the laser intensity and exposure duration.[6]
 - If your system allows, using a pulse splitter can enhance uncaging performance while minimizing photodamage.[12]
- Inappropriate Wavelength:
 - Explanation: While nitroindolines are typically excited around 720 nm, using longer wavelengths when possible can reduce scattering and potentially lower the risk of photodamage to some cellular components.[3]

- Action: If your caged compound has a reasonable two-photon cross-section at a slightly longer wavelength, test if you can achieve efficient uncaging with reduced phototoxicity.

Issue 3: Off-Target Effects or Spontaneous Uncaging

You observe biological responses in the absence of laser stimulation, or the caged compound itself appears to have a biological effect.

Possible Causes & Step-by-Step Solutions:

- Spontaneous Hydrolysis of the Caged Compound:
 - Explanation: Some nitroindoline derivatives, particularly those with higher quantum yields like MDNI- and CDNI-glutamate, can be prone to slow hydrolysis at physiological pH, leading to a gradual increase in the concentration of the free, active molecule in your preparation.[\[8\]](#)[\[13\]](#)[\[14\]](#)
 - Action:
 - Prepare fresh solutions of the caged compound for each experiment.
 - Store stock solutions frozen and protected from light.
 - For compounds with known instability, consider using an enzymatic scavenger system to remove the spontaneously released molecule.[\[14\]](#)[\[15\]](#)
 - If spontaneous activity is a major issue, consider using a more stable caged compound like MNI-glutamate.
- Pharmacological Activity of the Caged Compound:
 - Explanation: Ideally, a caged compound should be biologically inert. However, some have been shown to have off-target effects. For instance, MNI-glutamate is a known antagonist of GABA-A receptors at concentrations commonly used for uncaging.[\[6\]](#)[\[16\]](#)
 - Action:

- Perform control experiments where the caged compound is applied without uncaging to assess its baseline effects.
- If off-target effects are observed, search the literature for alternative caged compounds for your molecule of interest that may not have the same pharmacological profile. For example, RuBi-Glutamate shows less antagonism at GABA-A receptors compared to MNI-glutamate.[\[16\]](#)

Frequently Asked Questions (FAQs)

Q1: What is the two-photon uncaging cross-section (δu) and why is it important?

The two-photon uncaging cross-section (δu), often reported in Goeppert-Mayer (GM) units ($1 \text{ GM} = 10^{-50} \text{ cm}^4\text{s/photon}$), is a measure of the efficiency of the two-photon uncaging process.[\[17\]](#)[\[18\]](#) It combines the two-photon absorption cross-section (δa) and the quantum yield of photolysis (Φu), representing the probability that a molecule will be uncaged upon irradiation. A higher δu indicates a more efficient caged compound, allowing you to use lower laser powers and/or shorter exposure times, which helps to minimize photodamage.[\[18\]](#)

Q2: How do I choose the right nitroindoline-caged compound for my experiment?

The choice depends on several factors:

- **Molecule to be Uncaged:** Ensure a caged version of your molecule of interest is commercially available or can be synthesized.
- **Two-Photon Properties:** Look for a compound with a high two-photon uncaging cross-section (δu) at a wavelength compatible with your laser system. MNI-caged compounds have a δu of around 0.06-0.07 GM at ~720 nm, which has proven sufficient for many neurobiology applications.[\[1\]](#)[\[19\]](#)
- **Photochemical Properties:** Consider the quantum yield and the speed of release. For studying fast processes like neurotransmission, a rapid release rate is crucial.[\[19\]](#)[\[20\]](#)
- **Stability and Biological Inertness:** As discussed in the troubleshooting section, prioritize compounds with low rates of spontaneous hydrolysis and minimal off-target pharmacological activity.[\[13\]](#)[\[16\]](#)

- **Compatibility with Other Fluorophores:** If you are performing simultaneous imaging, choose a caged compound whose uncaging wavelength is spectrally separated from the excitation wavelength of your fluorescent indicator to avoid cross-talk.[1][6] For example, using MNI-glutamate (uncaged at ~720 nm) with a calcium indicator imaged at >800 nm is a common strategy.[21]

Q3: Can I perform two-color uncaging with nitroindoline derivatives?

Yes, two-color, or orthogonal, uncaging is possible by using two different caged compounds with distinct two-photon excitation spectra.[7][8] A common strategy involves pairing a nitroindoline-caged molecule (e.g., CDNI-glutamate, uncaged at ~720 nm) with a compound based on a different photochemistry, such as a coumarin derivative (e.g., DEAC450-GABA, uncaged at ~900 nm).[1][6][7] This allows for the independent release of two different bioactive molecules in the same preparation, enabling the study of interactions between signaling pathways.[7]

Q4: How can I quantify the amount of substance released?

Directly measuring the concentration of the released substance in a cellular preparation is challenging. However, you can calibrate your system and ensure consistent release by:

- **Monitoring a Physiological Response:** For neurotransmitters, you can measure the amplitude of the postsynaptic current or potential. The uncaging-evoked response should be proportional to the square of the laser power, confirming a two-photon process.[1]
- **Using a Fluorescent Reporter:** Some caged compounds exhibit a change in fluorescence upon uncaging, which can be used to monitor the photoreaction.[22]
- **In Vitro Calibration:** The quantum yield of photolysis can be determined in a cuvette using a well-characterized actinometer as a reference standard, though this doesn't account for in-tissue variables like scattering.[17]

Data and Protocols

Table 1: Photochemical Properties of Common Nitroindoline-Caged Glutamates

Caged Compound	Abbreviation	Typical 2P Wavelength (nm)	2P Uncaging Cross-Section ($\delta\sigma$) (GM)	Quantum Yield (Φ_u)	Key Characteristics
4-Methoxy-7-nitroindoliny-glutamate	MNI-Glu	~720	~0.06 - 0.072	~0.085	Widely used, relatively stable, but antagonizes GABA-A receptors. [1] [6] [19]
4-Carboxymethoxy-5,7-dinitroindoliny l-glutamate	CDNI-Glu	~720	~0.06	~0.5	Higher quantum yield than MNI-Glu, but more prone to hydrolysis. [1] [8]
4-Methoxy-5,7-dinitroindoliny l-glutamate	MDNI-Glu	~720	~0.06	~0.5	Similar to CDNI-Glu with high quantum yield and some hydrolysis. [1] [8]
5,6-dinitro-1-indoliny-glutamate	DNI-Glu	~720	~7x higher than MNI-Glu	~0.085	Reported higher efficiency than MNI-Glu. [23]

Protocol: Basic Two-Photon Uncaging of MNI-Glutamate in Brain Slices

This protocol provides a general workflow for uncaging glutamate onto a dendritic spine of a neuron in an acute brain slice.

- Preparation:
 - Prepare acute brain slices (e.g., hippocampal or cortical) from a rodent according to standard laboratory procedures.
 - Prepare artificial cerebrospinal fluid (ACSF) containing 2.5 mM MNI-glutamate.[\[6\]](#) Protect the solution from light.
 - Include 1 μ M tetrodotoxin (TTX) in the ACSF to block action potentials and isolate synaptic responses.
 - Transfer a slice to the recording chamber and perfuse with the MNI-glutamate-containing ACSF for at least 20 minutes before recording to allow for diffusion into the tissue.[\[11\]](#)
- Cell Identification and Patching:
 - Using a two-photon microscope, identify a target neuron. If not using a fluorescent reporter line, include a fluorescent dye (e.g., Alexa Fluor 594) in the intracellular solution to visualize the cell morphology after establishing a whole-cell patch-clamp recording.
 - Image the dendritic arbor at a wavelength that does not cause significant uncaging of MNI-glutamate (e.g., >830 nm).[\[11\]](#)
- Uncaging Procedure:
 - Tune the uncaging laser to ~ 720 nm.[\[6\]](#)[\[11\]](#)
 - Select a dendritic spine for stimulation. Position the uncaging laser spot adjacent to the spine head (~ 0.5 μ m away) to avoid direct damage to the spine.[\[16\]](#)

- In voltage-clamp mode, hold the neuron at a potential appropriate for recording excitatory postsynaptic currents (EPSCs), typically -70 mV.
- Deliver a short laser pulse (e.g., 0.5 - 2 ms duration, 10 - 30 mW power at the sample).
- Record the resulting uncaging-evoked EPSC (uEPSC).
- Optimization:
 - Adjust the laser power and pulse duration to elicit a uEPSC with an amplitude and kinetics similar to spontaneous miniature EPSCs.
 - Verify that the response is due to a two-photon process by plotting the uEPSC amplitude against the square of the laser power; the relationship should be linear.^[1]

Visualizations

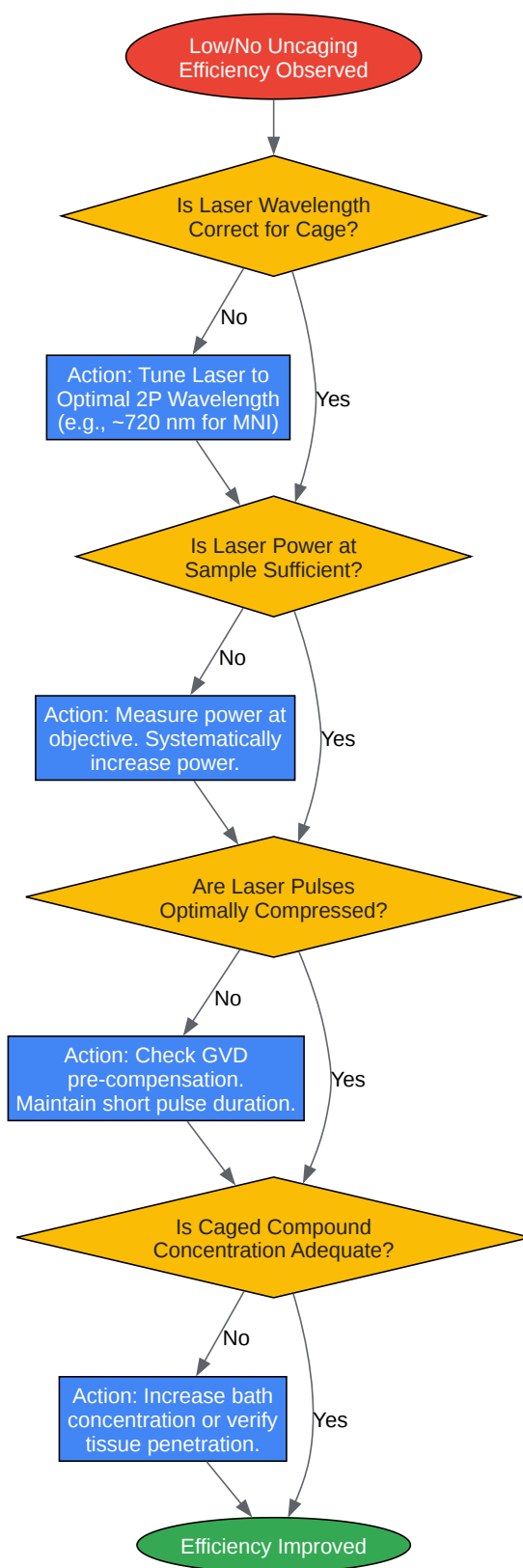
Diagram: Two-Photon Uncaging Workflow



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Caption: A generalized workflow for a two-photon uncaging experiment.

Diagram: Troubleshooting Logic for Low Uncaging Efficiency



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Caption: A decision tree for troubleshooting low uncaging efficiency.

References

- Koester, H. J., Baur, D., Uhl, R., & Hell, S. W. (1999). Ca²⁺ fluorescence imaging with pico- and femtosecond two-photon excitation: signal and photodamage. *Biophysical Journal*, 77(4), 2226-2236. [\[Link\]](#)
- Wikipedia. (n.d.). Two-photon excitation microscopy. [\[Link\]](#)
- Wilt, B. A., Burns, L. D., Ho, E. T., Ghosh, K. K., Mukamel, E. A., & Schnitzer, M. J. (2013). Two-Photon Excitation Microscopy for the Study of Living Cells and Tissues. *Current Protocols in Cell Biology*, Chapter 4, Unit 4.11. [\[Link\]](#)
- Pashchenko, O., et al. (2023). Synthesis and Photoreactivity of 7-Nitroindoline-S-thiocarbamates. *ACS Omega*. [\[Link\]](#)
- Nikon's MicroscopyU. (n.d.). Multiphoton Microscopy. [\[Link\]](#)
- Hopt, A., & Neher, E. (2001). Highly nonlinear photodamage in two-photon fluorescence microscopy. *Biophysical journal*, 80(4), 2029-2036. [\[Link\]](#)
- Ellis-Davies, G. C. (2008). Caged compounds: photorelease technology for control of cellular chemistry and physiology. *Nature methods*, 5(10), 875-882. [\[Link\]](#)
- Canepari, M., et al. (2001). Photochemical and pharmacological evaluation of 7-nitroindoliny- and 4-methoxy-7-nitroindoliny- amino acids as novel, fast caged neurotransmitters. *Journal of Neuroscience Methods*, 112(1), 29-42. [\[Link\]](#)
- Ellis-Davies, G. C. R. (2019). Two-Photon Uncaging of Glutamate. *Frontiers in Synaptic Neuroscience*, 11, 2. [\[Link\]](#)
- Noguchi, J., et al. (2011). In vivo two-photon uncaging of glutamate revealing the structure–function relationships of dendritic spines in the neocortex of adult mice. *The Journal of physiology*, 589(Pt 10), 2447–2457. [\[Link\]](#)
- Stein, I. S., & Zito, K. (2019). Two-Photon Glutamate Uncaging to Study Structural and Functional Plasticity of Dendritic Spines. *Methods in molecular biology (Clifton, N.J.)*, 1941, 65–84. [\[Link\]](#)

- Kantevari, S., et al. (2010). Two-color, two-photon uncaging of glutamate and GABA. *Nature methods*, 7(2), 123-125. [[Link](#)]
- Pashchenko, O., et al. (2023). Synthesis and Photoreactivity of 7-Nitroindoline-S-thiocarbamates. *ACS Omega*, 8(10), 9349-9361. [[Link](#)]
- Hagen, V., & Gade, C. (2013). Characterization of One- and Two-Photon Photochemical Uncaging Efficiency. *Methods in Molecular Biology*, 995, 79-87. [[Link](#)]
- Pálfi, D., et al. (2018). High efficiency two-photon uncaging coupled by the correction of spontaneous hydrolysis. *Organic & Biomolecular Chemistry*, 16(11), 1958-1970. [[Link](#)]
- Hagen, V., & Gade, C. (2013). Characterization of one- and two-photon photochemical uncaging efficiency. *Methods in molecular biology (Clifton, N.J.)*, 995, 79–87. [[Link](#)]
- Canepari, M., et al. (2001). Photochemical and pharmacological evaluation of 7-nitroindoliny- and 4-methoxy-7-nitroindoliny-amino acids as novel, fast caged neurotransmitters. *Journal of Neuroscience Methods*, 112(1), 29-42. [[Link](#)]
- Richers, M. T., et al. (2017). Chromatically independent, two-color uncaging of glutamate and GABA with one- or two-photon excitation. *Methods in enzymology*, 589, 275-300. [[Link](#)]
- Klausen, M., et al. (2016). Cooperative Veratryle and Nitroindoline Cages for Two-Photon Uncaging in the NIR. *Chemistry – A European Journal*, 22(28), 9639-9646. [[Link](#)]
- Araya, R. (2019). Two-Photon Uncaging of Caged Neurotransmitters. *Frontiers in Neural Circuits*, 13, 43. [[Link](#)]
- Pálfi, D., et al. (2018). High efficiency two-photon uncaging coupled by the correction of spontaneous hydrolysis. *Organic & Biomolecular Chemistry*, 16(11), 1958-1970. [[Link](#)]
- Gergely, F. T., et al. (2021). Seeing and Cleaving: Turn-Off Fluorophore Uncaging and Its Application in Hydrogel Photopatterning and Traceable Neurotransmitter Photocages. *Journal of the American Chemical Society*, 143(34), 13549-13560. [[Link](#)]
- Doron, M., et al. (2020). Two-Photon Neurotransmitter Uncaging for the Study of Dendritic Integration. *Methods in Molecular Biology*, 2158, 205-227. [[Link](#)]

- HUN-REN. (2022). Two-photon uncaging. [\[Link\]](#)
- ResearchGate. (n.d.). 7-Nitroindoline-derived caged compounds. [\[Link\]](#)
- Sarkisov, D. V., & Wang, S. S. H. (2008). Combining Uncaging Techniques with Patch-Clamp Recording and Optical Physiology. In Patch-Clamp Methods and Protocols (pp. 159-178). Humana Press. [\[Link\]](#)
- Fino, E., et al. (2009). RuBi-Glutamate: Two-Photon and Visible-Light Photoactivation of Neurons and Dendritic spines. Frontiers in Neural Circuits, 3, 2. [\[Link\]](#)
- Svoboda, K., & Yasuda, R. (2011). Two-photon uncaging microscopy. Cold Spring Harbor protocols, 2011(5), pdb.prot5620. [\[Link\]](#)
- protocols.io. (2022). Pulse splitter for 2-photon glutamate uncaging and ex vivo electrophysiology v1. [\[Link\]](#)
- Aujard, I., et al. (2016). Two-photon uncaging, from neuroscience to materials. Biomedical Optics Express, 7(5), 1834-1852. [\[Link\]](#)
- Olson, J. P., et al. (2013). Optically Selective Two-Photon Uncaging of Glutamate at 900 nm. Journal of the American Chemical Society, 135(42), 15698–15701. [\[Link\]](#)
- Aujard, I., et al. (2016). Two-photon uncaging, from neuroscience to materials. Biomedical Optics Express, 7(5), 1834-1852. [\[Link\]](#)
- Pálfi, D., et al. (2018). High efficiency two-photon uncaging coupled by the correction of spontaneous hydrolysis. Organic & Biomolecular Chemistry. [\[Link\]](#)
- Ellis-Davies, G. C. R. (2021). Two-photon uncaging of bioactive compounds: Starter guide to an efficient IR light switch. Preprint. [\[Link\]](#)
- Aujard, I., et al. (2006). Two-photon uncaging: New prospects in neuroscience and cellular biology. Journal of Photochemistry and Photobiology A: Chemistry, 183(3), 221-227. [\[Link\]](#)
- Salierno, M., et al. (2010). Two-Photon Optical Interrogation of Individual Dendritic Spines with Caged Dopamine. ACS Chemical Neuroscience, 1(4), 279–284. [\[Link\]](#)

- Petz, S., et al. (2021). Rethinking Uncaging: A New Antiaromatic Photocage Driven by a Gain of Resonance Energy. *Angewandte Chemie International Edition*, 60(37), 20387-20392. [\[Link\]](#)
- ResearchGate. (n.d.). Two-photon uncaging action cross section ($\delta\sigma$) of CouI-Py at 800–900 nm. [\[Link\]](#)
- Yuan, H., et al. (2012). A Near-IR Uncaging Strategy Based on Cyanine Photochemistry. *Journal of the American Chemical Society*, 134(32), 13184–13187. [\[Link\]](#)

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Sources

- 1. Two-Photon Uncaging of Glutamate - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 2. Two-photon uncaging microscopy - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 3. Two-photon excitation microscopy - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org/)
- 4. Multiphoton Microscopy | Nikon's MicroscopyU [\[microscopyu.com\]](https://microscopyu.com/)
- 5. Two-Photon Excitation Microscopy for the Study of Living Cells and Tissues - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 6. zitolab.faculty.ucdavis.edu [\[zitolab.faculty.ucdavis.edu\]](https://zitolab.faculty.ucdavis.edu/)
- 7. Two-color, two-photon uncaging of glutamate and GABA - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 8. Chromatically independent, two-color uncaging of glutamate and GABA with one- or two-photon excitation - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 9. Highly nonlinear photodamage in two-photon fluorescence microscopy - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 10. researchgate.net [\[researchgate.net\]](https://researchgate.net/)
- 11. In vivo two-photon uncaging of glutamate revealing the structure–function relationships of dendritic spines in the neocortex of adult mice - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 12. researchgate.net [\[researchgate.net\]](https://researchgate.net/)

- 13. High efficiency two-photon uncaging coupled by the correction of spontaneous hydrolysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. High efficiency two-photon uncaging coupled by the correction of spontaneous hydrolysis - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 15. Two-photon uncaging | Neuronhálózat és Dendritikus Aktivitás Kutatócsoport | Institute of Experimental Medicine [koki.hun-ren.hu]
- 16. RuBi-Glutamate: Two-Photon and Visible-Light Photoactivation of Neurons and Dendritic spines - PMC [pmc.ncbi.nlm.nih.gov]
- 17. pdf.benchchem.com [pdf.benchchem.com]
- 18. OPG [opg.optica.org]
- 19. researchgate.net [researchgate.net]
- 20. Caged compounds: photorelease technology for control of cellular chemistry and physiology - PMC [pmc.ncbi.nlm.nih.gov]
- 21. public-pages-files-2025.frontiersin.org [public-pages-files-2025.frontiersin.org]
- 22. Seeing and Cleaving: Turn-Off Fluorophore Uncaging and Its Application in Hydrogel Photopatterning and Traceable Neurotransmitter Photocages - PMC [pmc.ncbi.nlm.nih.gov]
- 23. High efficiency two-photon uncaging coupled by the correction of spontaneous hydrolysis - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
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